

The Discovery and History of Invasin Research: A Technical Guide

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Compound of Interest

Compound Name: *invasin*

Cat. No.: *B1167395*

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This guide provides an in-depth exploration of the discovery and history of **invasin** research, tailored for researchers, scientists, and drug development professionals. It covers the initial identification of **invasin**, its mechanism of action, the signaling pathways it triggers, and the experimental methodologies used to study it.

The Genesis of Invasin: Early Discoveries

The story of **invasin** begins with the quest to understand how certain pathogenic bacteria overcome the non-phagocytic barrier of host cells to initiate infection. In the early 1980s, researchers were keenly interested in the molecular mechanisms that allowed bacteria like *Yersinia* species to enter intestinal epithelial cells.

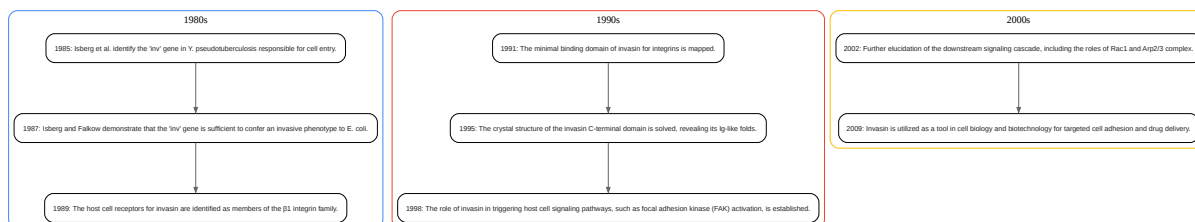
A pivotal moment in this field came with the work of Ralph Isberg and his colleagues. They sought to identify the specific bacterial factor responsible for mediating the entry of *Yersinia pseudotuberculosis* into cultured mammalian cells. Their research led to the groundbreaking discovery of a single gene, which they named *inv* (for invasion), that could confer an invasive phenotype to a non-invasive strain of *Escherichia coli*. The protein encoded by this gene was subsequently named "**invasin**." This discovery was significant as it demonstrated that the complex process of bacterial invasion could be attributed to a single gene product.

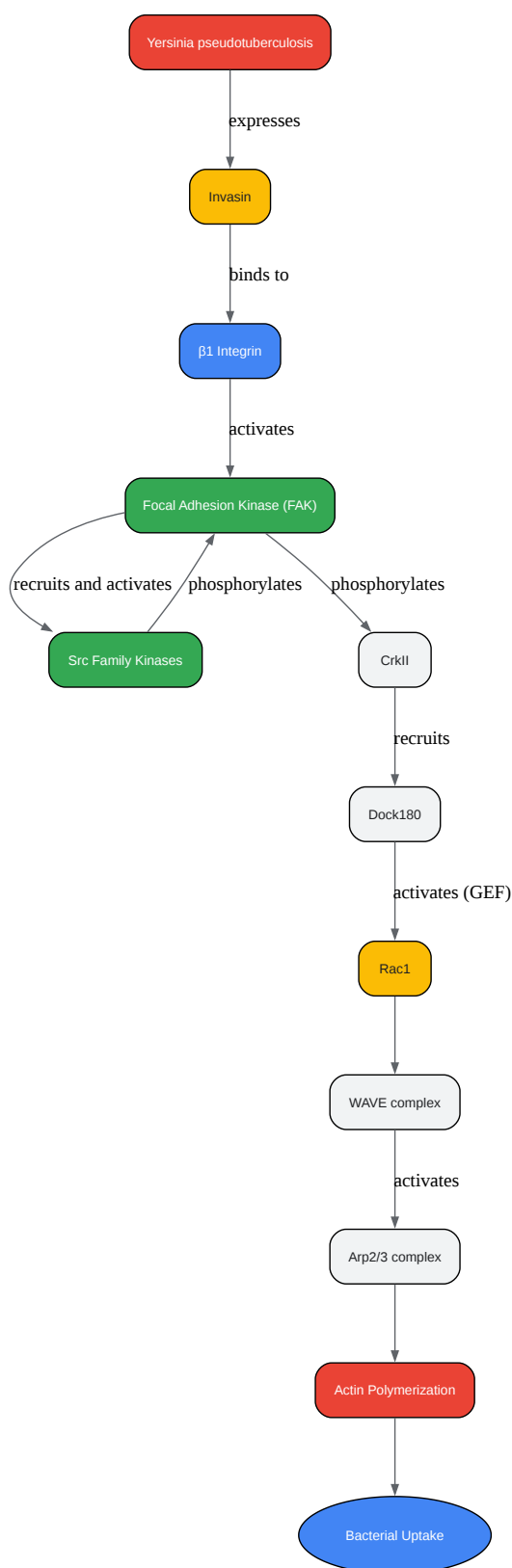
Further research by Isberg's group and others in the late 1980s and early 1990s focused on characterizing the **invasin** protein and its host cell receptor. They found that **invasin** is a large, 986-amino acid outer membrane protein. Crucially, they identified that **invasin** binds to several

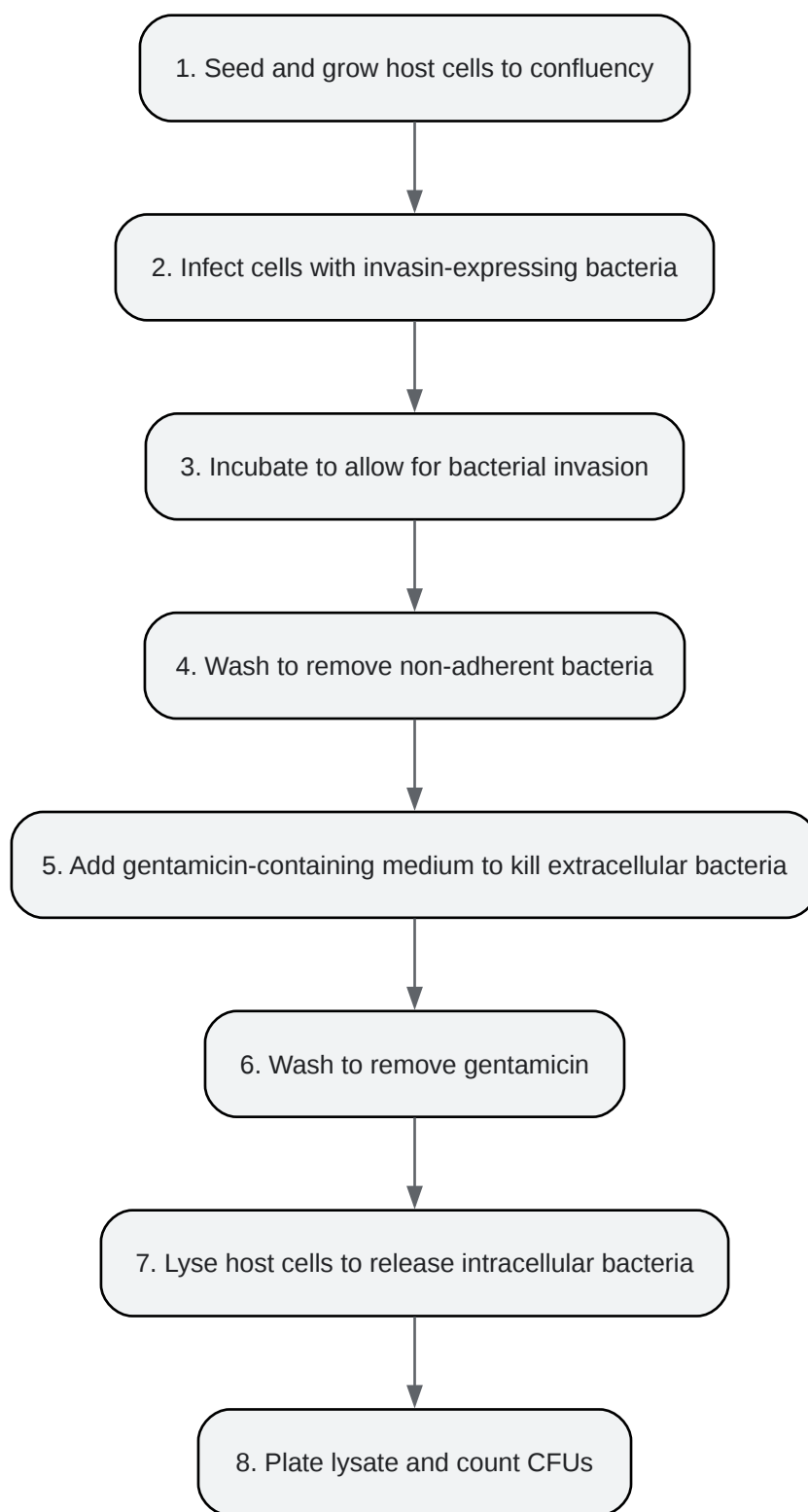
members of the $\beta 1$ integrin family of cell adhesion molecules with high affinity. This interaction was shown to be essential for mediating the uptake of the bacteria by the host cell.

Key Milestones in Invasin Research

The following diagram provides a timeline of the major discoveries in the field of **invasin** research.







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